

Application Notes and Protocols for SKF-81297 in Rodent Behavioral Studies

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Compound of Interest

Compound Name: Skf 107457

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the recommended dosages and experimental protocols for the use of SKF-81297, a selective dopamine D1 receptor agonist, in rodent behavioral studies. The information is compiled from various scientific studies to assist in the design and execution of robust and reproducible experiments.

Introduction

SKF-81297 is a potent and selective agonist for the D1-like dopamine receptor family. It is widely used in neuroscience research to investigate the role of D1 receptor activation in various physiological and behavioral processes, including motor control, learning and memory, and reward pathways. Understanding the appropriate dosage and experimental procedures is critical for obtaining reliable and meaningful results.

Quantitative Data Summary

The following tables summarize the recommended dosage ranges of SKF-81297 for different rodent behavioral paradigms based on published literature.

Table 1: Recommended Dosages of SKF-81297 for Locomotor Activity Studies

Rodent Species	Dosage Range (mg/kg)	Route of Administration	Key Findings
Mouse	1.5 - 3	Not Specified	Dose-dependent increase in locomotor activity. [1]
Mouse	1 - 10	Intraperitoneal (i.p.)	Dose-dependent stimulation of locomotor activity.
Rat	0.4 - 0.8	Subcutaneous (s.c.)	0.8 mg/kg significantly enhanced locomotor activity. [2] [3] [4]

Table 2: Recommended Dosages of SKF-81297 for Other Behavioral Studies

Behavioral Paradigm	Rodent Species	Dosage Range (mg/kg)	Route of Administration	Key Findings
Drug Discrimination	Rat	0.1 - 0.56	Intraperitoneal (i.p.)	Partially substituted for cocaine.
Reversal Learning	Mouse	0.1 - 0.25	Not Specified	Impaired initial reversal learning at 0.1 and 0.25 mg/kg. [5]
Gene Expression	Rat	5	Not Specified	Single injection altered gene expression in the striatum. [6]

Experimental Protocols

Locomotor Activity Assessment in Rats

This protocol is adapted from studies investigating the effect of SKF-81297 on spontaneous locomotor activity.

Materials:

- SKF-81297 hydrochloride
- Sterile saline (0.9% NaCl)
- Animal activity chambers (e.g., open field arenas) equipped with automated tracking software
- Syringes and needles for subcutaneous injection

Procedure:

- Drug Preparation: Dissolve SKF-81297 in sterile saline to the desired concentration. A common injectable volume is 1 ml/kg.[3]
- Animal Habituation:
 - One day prior to the experiment, place each rat in a test chamber for 30 minutes to allow for habituation to the novel environment.[3] This helps to reduce novelty-induced hyperactivity on the test day.
 - On the test day, place the rats back into the same chambers for another 30-minute habituation period.[3]
- Drug Administration:
 - Following the second habituation period, administer SKF-81297 (e.g., 0.4 or 0.8 mg/kg) or vehicle (saline) via subcutaneous (s.c.) injection.[3]
- Data Collection:
 - Immediately after the injection, return the rats to their respective activity chambers.[3]

- Record locomotor activity for a period of 60 minutes using the automated tracking system. [3] Key parameters to measure include distance traveled, rearing frequency, and time spent in different zones of the arena.

Experimental Workflow for Locomotor Activity Assessment

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